

# Use of Ethyl 4-anilinopiperidine-1-carboxylate in the development of research chemicals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 4-anilinopiperidine-1-carboxylate

Cat. No.: B569744

[Get Quote](#)

## Application Notes and Protocols: Ethyl 4-anilinopiperidine-1-carboxylate

For Researchers, Scientists, and Drug Development Professionals

### Introduction and Application Notes

**Ethyl 4-anilinopiperidine-1-carboxylate** is a heterocyclic compound that serves as a crucial synthetic intermediate in the field of medicinal chemistry and drug development.<sup>[1]</sup> Its primary significance lies in its role as a foundational building block for the synthesis of complex 4-anilinopiperidine derivatives, a class of compounds renowned for potent analgesic properties.<sup>[1]</sup> The molecular structure features a piperidine ring, which provides a flexible scaffold for interaction with biological targets, an aniline group at the 4-position, and an ethoxycarbonyl group on the piperidine nitrogen.<sup>[1]</sup>

This ethoxycarbonyl group functions as a protecting group, modulating the basicity of the piperidine nitrogen and allowing for selective chemical transformations at other parts of the molecule.<sup>[1]</sup> The protecting group can be readily removed to yield the key intermediate, 4-anilinopiperidine (4-AP), which is a direct precursor in several synthetic routes to opioid analgesics, including the Gupta method for fentanyl synthesis.<sup>[1][2]</sup> Due to its central role in the synthesis of fentanyl and its analogues, 4-anilinopiperidine and its carbamate derivatives are regulated substances in many jurisdictions.<sup>[2]</sup>

The utility of **Ethyl 4-anilinopiperidine-1-carboxylate** extends to the creation of diverse chemical libraries for structure-activity relationship (SAR) studies. By modifying the aniline ring (e.g., through halogenation) or by utilizing different acylating and alkylating agents on the deprotected 4-AP core, researchers can systematically develop novel compounds with tailored pharmacological profiles.[\[2\]](#)[\[3\]](#)

## Physicochemical and Spectroscopic Data

Quantitative data for **Ethyl 4-anilinopiperidine-1-carboxylate** is summarized below.

Table 1: Physicochemical Properties

Property	Value	Source
IUPAC Name	<b>ethyl 4-anilinopiperidine-1-carboxylate</b>	<a href="#">[4]</a>
Molecular Formula	C <sub>14</sub> H <sub>20</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[4]</a>
Molecular Weight	248.32 g/mol	<a href="#">[4]</a>
CAS Number	116512-92-6	<a href="#">[4]</a>
Canonical SMILES	<chem>CCOC(=O)N1CCCC(CC1)NC2=CC=CC=C2</chem>	<a href="#">[4]</a>
InChIKey	AOCPQWXKKIAVLT-UHFFFAOYSA-N	<a href="#">[4]</a>

| XLogP3 | 2.7 |[\[4\]](#) |

Table 2: Spectroscopic Data (<sup>1</sup>H NMR)

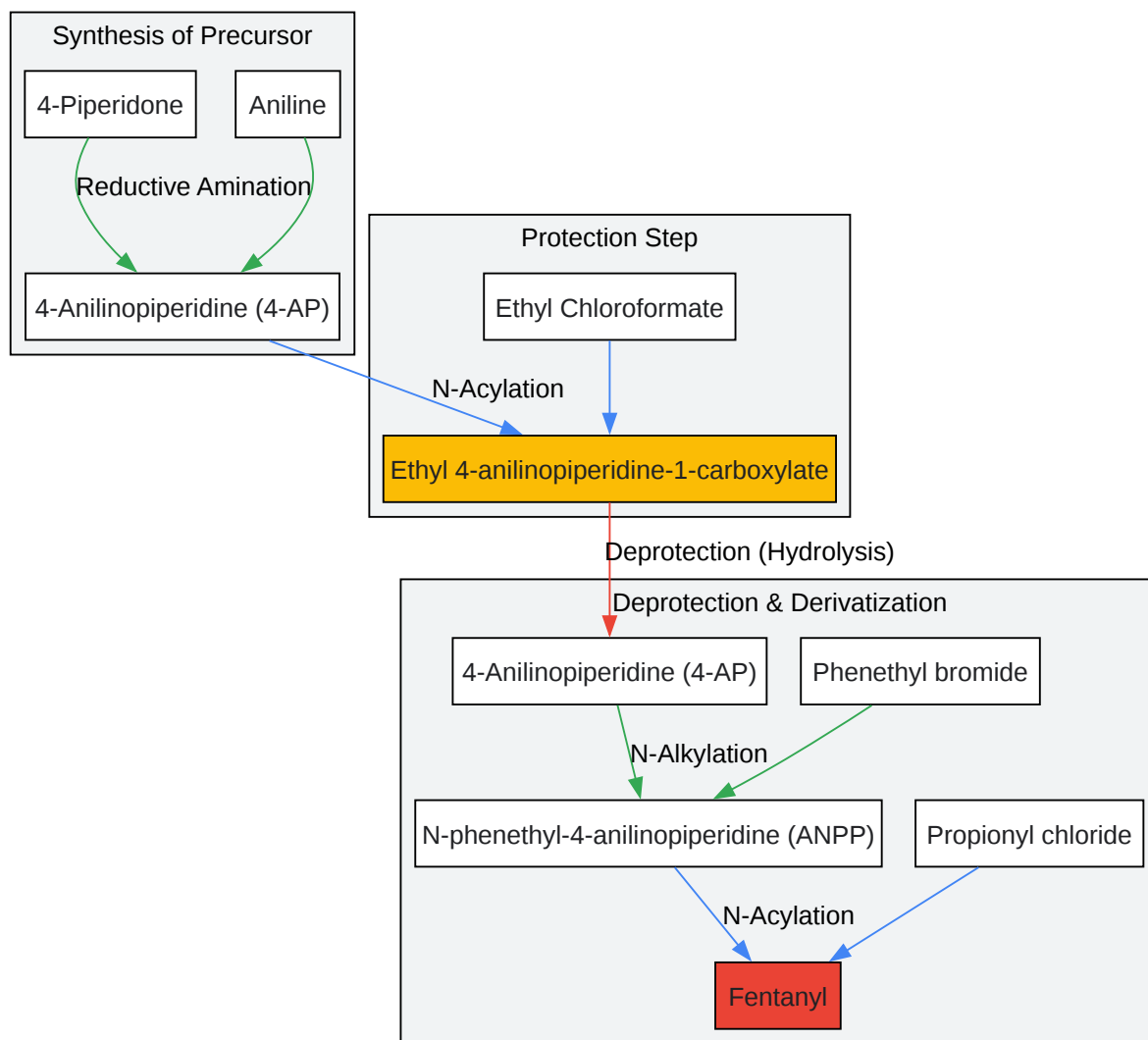
Protons	Chemical Shift (ppm, approximate)	Multiplicity	Source
Ethyl (CH <sub>3</sub> )	1.25	Triplet	[1]
Piperidine Ring	2.85 – 3.40	Multiplet	[1]
Ethyl (CH <sub>2</sub> )	4.12	Quartet	[1]

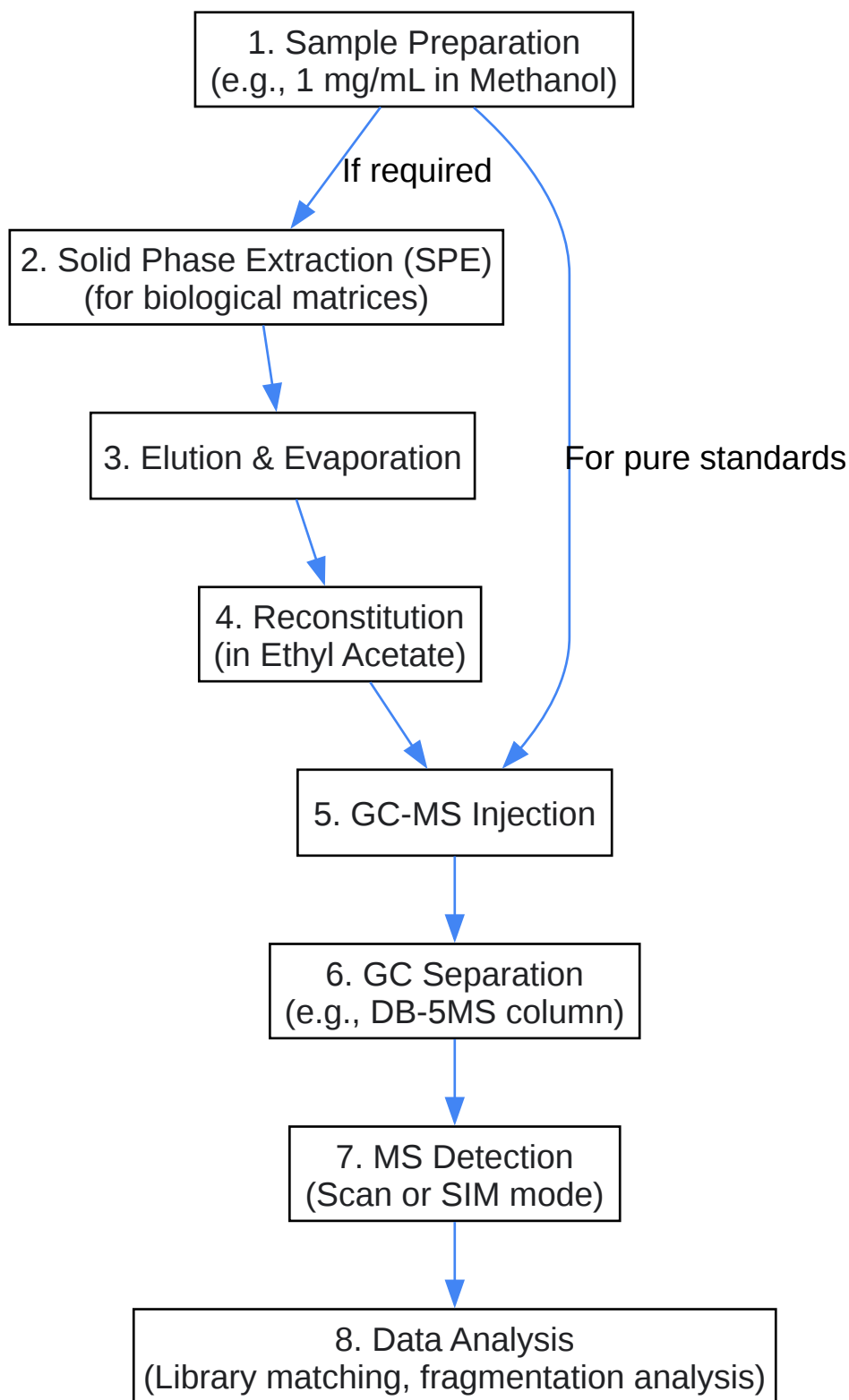
| Aniline Ring | 6.60 - 7.20 | Multiplet [[5] |

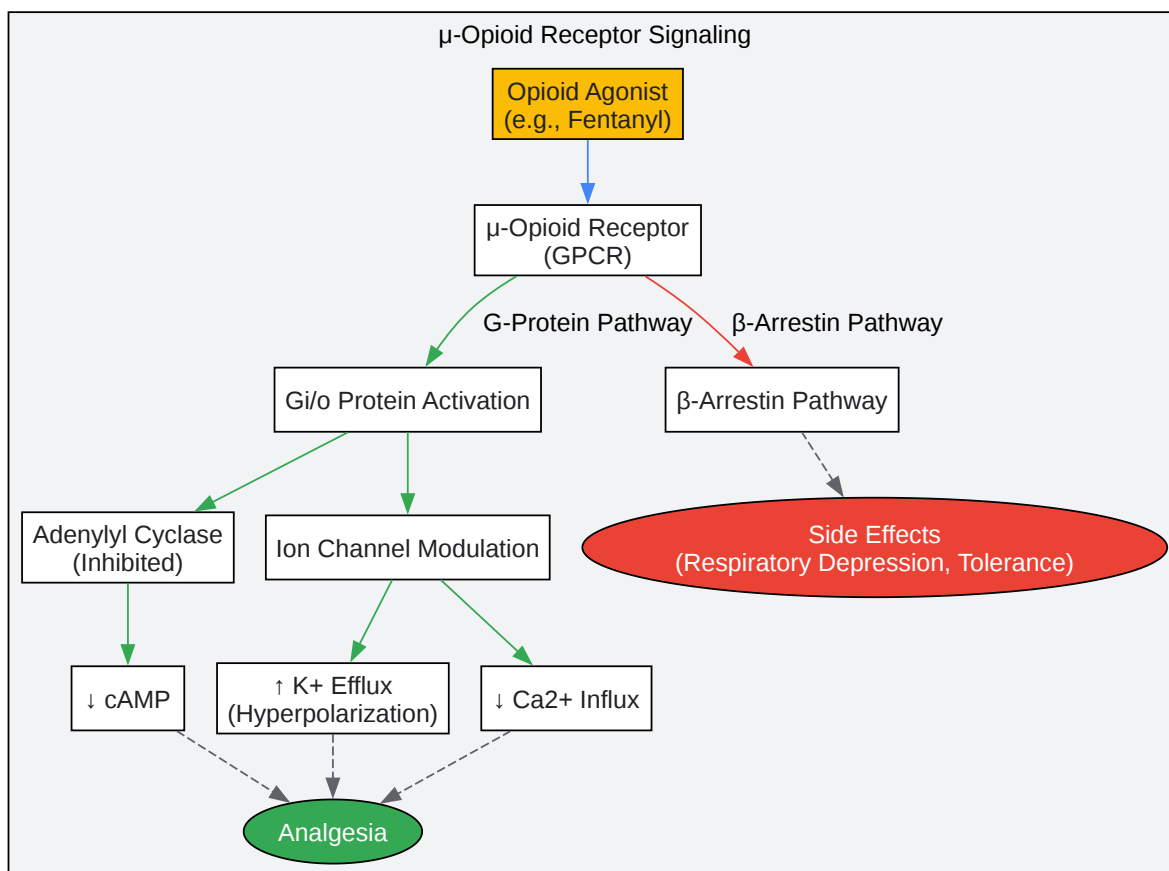
Note: <sup>13</sup>C NMR data is essential for full structural confirmation but was not available in the cited literature.

## Synthetic Pathways and Logical Workflow

The primary utility of **Ethyl 4-anilinopiperidine-1-carboxylate** is as a protected intermediate. The following diagram illustrates its position in a common synthetic route towards fentanyl.







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Ethyl 4-anilinopiperidine-1-carboxylate | 116512-92-6 | Benchchem [benchchem.com]
- 2. Federal Register :: Designation of Halides of 4-Anilinopiperidine as List I Chemicals [federalregister.gov]
- 3. researchgate.net [researchgate.net]
- 4. Ethyl 4-anilinopiperidine-1-carboxylate | C14H20N2O2 | CID 43756052 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. rsc.org [rsc.org]
- To cite this document: BenchChem. [Use of Ethyl 4-anilinopiperidine-1-carboxylate in the development of research chemicals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b569744#use-of-ethyl-4-anilinopiperidine-1-carboxylate-in-the-development-of-research-chemicals]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)